

Triafamone in Rice Cultivation: A Detailed Guide to Application Timing and Dosage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triafamone*

Cat. No.: *B1683233*

[Get Quote](#)

FOR RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

Introduction

Triafamone is a selective sulfonanilide herbicide highly effective for weed management in rice cultivation.[1][2] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in susceptible plants.[3][4] This inhibition leads to the cessation of cell division and growth, ultimately causing weed death. **Triafamone** is effective against a broad spectrum of weeds, including problematic grasses and sedges, and is particularly valuable for managing ALS (sulfonyleurea) resistant weed biotypes.[5] This document provides detailed application notes and protocols for the use of **Triafamone** in rice cultivation, tailored for a scientific audience.

Application Notes

Optimal Application Timings and Dosages

The application timing and dosage of **Triafamone** are critical for maximizing weed control efficacy while ensuring crop safety. **Triafamone** offers flexibility in application, being effective as a pre-emergence (PRE), early post-emergence (EPOE), and late post-emergence (LPOE) herbicide.[1][5]

Table 1: Recommended Application Timings and Dosage Rates for **Triafamone** in Rice Cultivation

| Application Timing | Rice Growth Stage | Weed Growth Stage | Dosage (g a.i./ha) | Target Weeds | Reference |
|-----------------------------|-------------------------------|-------------------|--------------------|---|---|
| Pre-emergence (PRE) | Direct-seeded or Transplanted | Not emerged | 20 - 50 | Grasses, Sedges, Broadleaf weeds | [1] [5] |
| Early Post-emergence (EPOE) | Direct-seeded or Transplanted | 2-3 leaf stage | 30 - 60 | Grasses (e.g., Echinochloa crus-galli), Sedges, Broadleaf weeds | [5] [6] |
| Late Post-emergence (LPOE) | Established crop | Varies | 20 - 50 | Grasses, Sedges | [1] |

Note: The optimal dosage can vary depending on the weed spectrum, weed density, soil type, and environmental conditions. It is crucial to conduct small-scale trials to determine the most effective rate for specific local conditions.

Weed Control Spectrum

Triafamone demonstrates a broad spectrum of activity against key weeds in rice production.

Table 2: Weed Species Controlled by **Triafamone**

| Weed Type | Species | Efficacy Level | Reference |
|--|--|----------------|-----------|
| Grasses | Echinochloa crus-galli (Barnyard grass) | Excellent | [1] |
| Echinochloa colona (Jungle rice) | Excellent | [1] | |
| Leptochloa chinensis (Chinese sprangletop) | Good | | |
| Sedges | Cyperus difformis (Smallflower umbrella sedge) | Excellent | |
| Fimbristylis miliacea (Ricefield flatsedge) | Excellent (including ALS-resistant biotypes) | [5] | |
| Broadleaf Weeds | Monochoria vaginalis (Pickerelweed) | Good | |
| Sphenoclea zeylanica (Gooseweed) | Good | | |

Tank-Mixing

To broaden the weed control spectrum and manage resistance, **Triafamone** can be tank-mixed with other herbicides. However, compatibility and potential for antagonism or synergism must be considered.

Table 3: **Triafamone** Tank-Mix Compatibility in Rice

| Tank-Mix Partner | Target Weeds | Compatibility | Potential Effects | Reference |
|----------------------|--------------------------------------|---------------|--|-----------|
| Pretilachlor | Annual grasses, some broadleaf weeds | Compatible | Synergistic effect on grass control | [7] |
| Pendimethalin | Annual grasses and broadleaf weeds | Compatible | Broadened spectrum of control | [7] |
| Ethoxysulfuron | Broadleaf weeds and sedges | Compatible | Enhanced control of broadleaf weeds and sedges | [8] |
| Pyrazosulfuron-ethyl | Sedges and broadleaf weeds | Compatible | Improved control of sedges and broadleaf weeds | |
| Penoxsulam | Grasses, sedges, and broadleaf weeds | Compatible | Broad-spectrum post-emergence control | [7] |

Note: Always perform a jar test to confirm physical compatibility before tank-mixing products for the first time. Follow the most restrictive label instructions of all tank-mix partners.

Experimental Protocols

Protocol 1: Assessment of Triafamone Phytotoxicity on Rice

Objective: To evaluate the potential phytotoxicity of **Triafamone** on different rice varieties.

Materials:

- Rice seeds of selected varieties
- Pots (15 cm diameter) filled with standard potting mix

- **Triafamone** formulation
- Calibrated sprayer
- Phytotoxicity rating scale (0-10 or 0-100%)
- Controlled environment chamber or greenhouse

Procedure:

- Sow 5-7 pre-germinated rice seeds per pot.
- Thin seedlings to 3-4 per pot at the 2-leaf stage.
- At the 3-4 leaf stage, apply **Triafamone** at 1X, 2X, and 4X the recommended field rate. Include an untreated control.
- Maintain the pots in a controlled environment with optimal conditions for rice growth.
- Visually assess phytotoxicity at 3, 7, 14, and 21 days after treatment (DAT) using a standardized rating scale (Table 4). Symptoms to observe include stunting, chlorosis, necrosis, and malformation.
- At 28 DAT, harvest the above-ground biomass, dry in an oven at 70°C for 48 hours, and record the dry weight.
- Analyze the data statistically (e.g., ANOVA) to determine significant differences between treatments.

Table 4: Herbicide Phytotoxicity Rating Scale

| Rating | % Injury | Description |
|--------|----------|---|
| 0 | 0 | No effect |
| 1 | 1-10 | Slight discoloration or stunting |
| 2 | 11-20 | Some discoloration and stunting |
| 3 | 21-30 | Noticeable discoloration and stunting |
| 4 | 31-40 | Significant discoloration and stunting |
| 5 | 41-50 | Severe discoloration and stunting, some necrosis |
| 6 | 51-60 | Severe stunting and discoloration, significant necrosis |
| 7 | 61-70 | Plant dying, severe necrosis |
| 8 | 71-80 | Plant mostly dead |
| 9 | 81-99 | Plant almost dead |
| 10 | 100 | Plant completely dead |

Source: Adapted from various phytotoxicity assessment guidelines.

Protocol 2: Soil Residue Bioassay for Succeeding Crops

Objective: To determine the potential residual effect of **Triafamone** on sensitive rotational crops.

Materials:

- Soil samples from a **Triafamone**-treated field.
- Control soil from an untreated area.

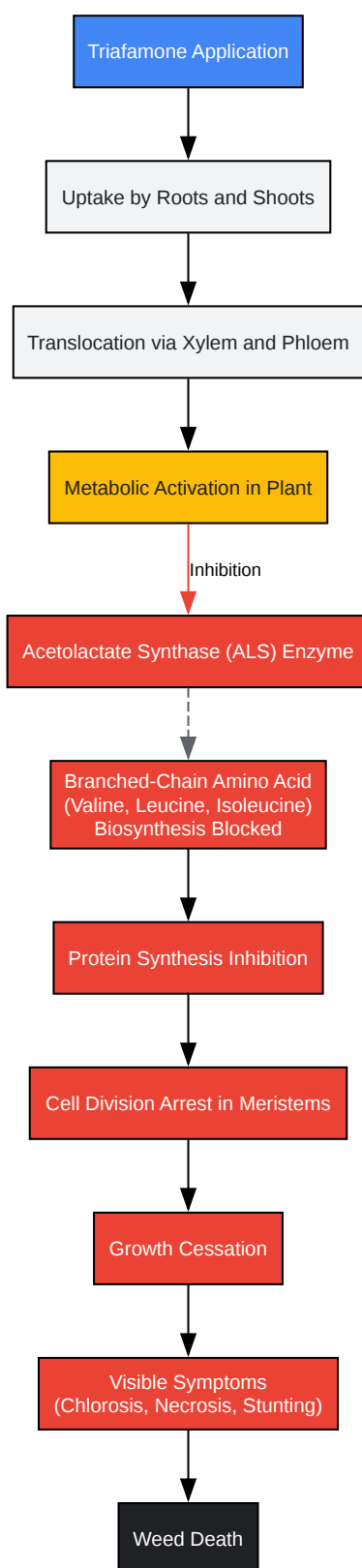
- Seeds of a sensitive indicator species (e.g., lentil, chickpea).
- Pots (10 cm diameter).
- Growth chamber or greenhouse.

Procedure:

- Collect soil samples from the top 10 cm of the field at 0, 30, 60, and 90 days after **Triafamone** application.
- Air-dry the soil samples and sieve to remove large debris.
- Fill pots with the treated and control soil.
- Sow 5-7 seeds of the indicator species in each pot.
- Place the pots in a growth chamber with controlled temperature and light conditions.
- Water the pots as needed.
- After 21 days, visually assess the plants for any signs of injury (stunting, chlorosis, root malformation).
- Harvest the shoots and roots, wash them carefully, and measure their length and dry weight.
- Compare the growth of plants in the treated soil to those in the control soil to determine the level of residual activity.

Visualizations

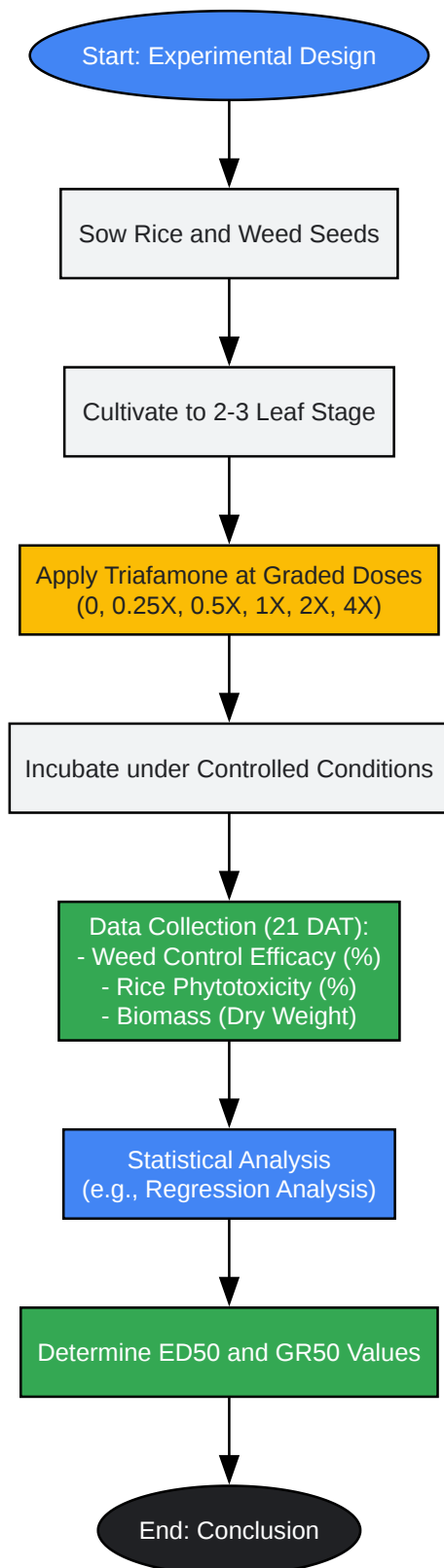
Signaling Pathway of Triafamone Action



[Click to download full resolution via product page](#)

Caption: Mode of action of **Triafamone** leading to weed death.

Experimental Workflow for Dose-Response Study



[Click to download full resolution via product page](#)

Caption: Workflow for a **Triafamone** dose-response experiment.

Conclusion

Triafamone is a versatile and effective herbicide for weed management in rice. Its flexible application window, broad weed control spectrum, and efficacy against resistant biotypes make it a valuable tool for integrated weed management programs. For optimal results, researchers and drug development professionals should adhere to the recommended application timings and dosages, and consider tank-mixing to broaden the spectrum of control and manage resistance. The provided protocols offer a standardized approach to evaluating the efficacy and crop safety of **Triafamone** in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. doaj.org [doaj.org]
- 2. Triafamone | C₁₄H₁₃F₃N₄O₅S | CID 16004663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
- 4. researchgate.net [researchgate.net]
- 5. cabidigitallibrary.org [cabidigitallibrary.org]
- 6. cabidigitallibrary.org [cabidigitallibrary.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Triafamone in Rice Cultivation: A Detailed Guide to Application Timing and Dosage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683233#triafamone-application-timing-and-dosage-for-rice-cultivation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com